FIBF (hydrochloride) for forensic toxicology casework

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Compound of Interest

Compound Name:	*FIBF (hydrochloride)*
Cat. No.:	*B1163450*

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Part 1: Executive Summary & Core Directive

The Challenge: 4-Fluoroisobutyrylfentanyl (FIBF, p-FIBF) is a Schedule I synthetic opioid and a para-fluorinated analog of isobutyrylfentanyl. Its emergence in forensic casework presents a specific analytical challenge: isobaric interference. FIBF is a structural isomer of 4-fluorobutyrylfentanyl (4-FBF). Both compounds share the same molecular formula (

), the same exact mass (

), and virtually identical fragmentation patterns (major product ions

188 and 105).

The Solution: Standard mass spectrometry alone cannot distinguish these isomers. This Application Note defines a chromatographically distinct protocol using a Biphenyl stationary phase to achieve baseline resolution between FIBF and its isomers. We utilize Solid Phase Extraction (SPE) to minimize matrix effects in post-mortem blood and urine, ensuring the sensitivity required for sub-nanogram detection.

Part 2: Chemical & Pharmacological Profile

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Understanding the physicochemical properties is the first step in method design. FIBF is a lipophilic base, necessitating cation-exchange extraction mechanisms.

Parameter	Data	Notes
Compound Name	4-Fluoroisobutyrylfentanyl (HCl)	Common abbv: FIBF, p-FIBF, 4-FIBF
CAS Number	2309383-06-8	Hydrochloride salt
Exact Mass	368.2264 Da	Monoisotopic (Free Base)
Precursor Ion		Positive Electrospray Ionization (ESI+)
pKa (Calc)	~8.4	Basic nitrogen on piperidine ring
Key Isomer	4-Fluorobutyrylfentanyl (4-FBF)	CRITICAL: Must separate chromatographically
DEA Status	Schedule I	High potential for abuse; no medical use

Part 3: Metabolic Landscape

In forensic toxicology, identifying the parent compound is often insufficient due to rapid metabolism or delayed sampling. For FIBF, the primary metabolic pathway is N-dealkylation mediated by CYP450 enzymes.

Primary Metabolite: Nor-4-fluoroisobutyrylfentanyl (Nor-FIBF). Mechanism: Loss of the phenethyl moiety. Utility: Essential biomarker in urine analysis where parent drug concentrations may be low.

Metabolic Pathway Diagram The following diagram illustrates the biotransformation from parent FIBF to its major nor-metabolite.

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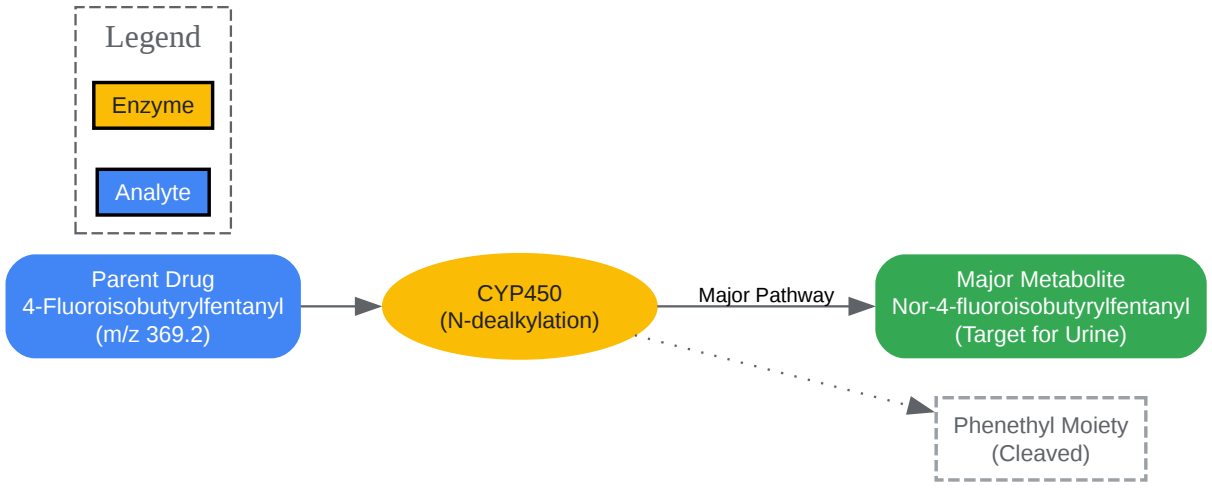

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Caption: Figure 1. N-dealkylation pathway of FIBF yielding the primary urinary biomarker Nor-FIBF.

Part 4: Sample Preparation Protocol (Solid Phase Extraction)

Rationale: Liquid-Liquid Extraction (LLE) is often cited, but Solid Phase Extraction (SPE) using Mixed-Mode Cation Exchange (MCX) is superior for FIBF.

- Selectivity: The basic piperidine nitrogen binds to the sorbent, allowing aggressive organic washes to remove neutral lipids and acidic interferences.
- Recovery: Consistent >80% recovery for fentanyl analogs.

Reagents:

- SPE Cartridges: Mixed-Mode Strong Cation Exchange (e.g., Oasis MCX, polymeric, 30 mg/1 mL).
- Internal Standard (ISTD): Fentanyl-D5 (or FIBF-D7 if available).

Step-by-Step Workflow:

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- Pre-treatment:
  - Aliquot 0.5 mL of blood/urine/homogenate.
  - Add 50 µL ISTD working solution (100 ng/mL).
  - Add 1.5 mL Phosphate Buffer (0.1 M, pH 6.0). Vortex 30s. Centrifuge at 3000g for 5 min.
  - Why pH 6.0? Ensures the drug is ionized (protonated) to bind to the cation exchange sorbent.
- Conditioning:
  - 1 mL Methanol.
  - 1 mL Water.
- Loading:
  - Load pre-treated sample onto cartridge (gravity or low vacuum < 5 inHg).
- Washing (Critical Step):
  - Wash 1: 1 mL 0.1 M HCl (Removes proteins/bases).
  - Wash 2: 1 mL Methanol (Removes neutrals/hydrophobics).
  - Note: The analyte stays bound by ionic interaction during the methanol wash.
- Elution:
  - Elute with 1 mL of 5% Ammonium Hydroxide in Methanol (v/v).
  - Mechanism: High pH neutralizes the drug, breaking the ionic bond and releasing it into organic solvent.
- Reconstitution:
  - Evaporate to dryness under Nitrogen at 40°C.

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- Reconstitute in 100 µL Mobile Phase A/B (90:10).

Part 5: Analytical Method (LC-MS/MS)

Instrument: Agilent 6400 Series or Sciex Triple Quad 5500/6500. Differentiation Strategy: We utilize a Biphenyl column rather than a standard C18. The biphenyl phase offers enhanced pi-pi interactions, which are critical for separating positional isomers like 4-FIBF and 4-FBF that differ only in the branching of the acyl chain.

LC Parameters:

Parameter	Setting
Column	Restek Raptor Biphenyl (100 x 2.1 mm, 2.7 µm) or equivalent
Column Temp	40°C
Mobile Phase A	10 mM Ammonium Formate + 0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.4 mL/min
Injection Vol	5 - 10 µL

Gradient Profile:

- 0.0 min: 10% B
- 1.0 min: 10% B
- 8.0 min: 90% B (Linear Ramp)
- 9.5 min: 90% B (Hold)
- 9.6 min: 10% B (Re-equilibrate)

MS/MS Parameters (MRM Transitions):

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Analyte	Precursor ( )	Product ( )	CE (eV)	Role
FIBF	369.2	188.1	25	Quantifier (Phenethylpiperidine)
FIBF	369.2	105.0	45	Qualifier (Phenethyl)
Fentanyl-D5	342.2	188.1	25	Internal Standard

Note on Transitions: The 188 and 105 ions are characteristic of the fentanyl backbone. Since these are shared with isomers, retention time (RT) is the sole confirmation criteria.

- FIBF RT: ~6.2 min (approx, verify in-house).
- 4-FBF RT: ~6.5 min (approx).[1]
- Requirement: A resolution ( ) of >1.5 between isomers must be demonstrated during validation.

Analytical Workflow Diagram

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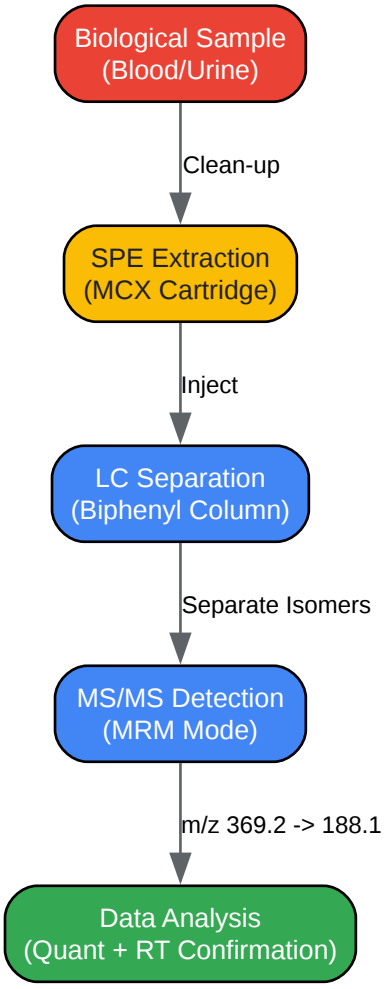

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Caption: Figure 2. End-to-end analytical workflow ensuring matrix removal and isomer resolution.

Part 6: Validation & Quality Assurance

This method must be validated according to ANSI/ASB Standard 036 (formerly SWGTOX).

Validation Criteria Table:

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Parameter	Acceptance Criteria
Bias	Within ±20% at all levels.
Precision (CV)	< 20% at all levels.[2]
LOD (Limit of Detection)	Signal-to-Noise > 3:1 (Target: 0.05 ng/mL).
LOQ (Limit of Quantitation)	Signal-to-Noise > 10:1 (Target: 0.1 ng/mL).
Linearity	(Range: 0.1 – 100 ng/mL).[2]
Ion Ratio	Within ±20% of calibrator average.
Matrix Effect	Assess suppression/enhancement (Target: ±25%).
Carryover	Blank after highest calibrator must be < LOD.

Self-Validating Check: Every batch must include a Negative Control (blank matrix + ISTD) and a Positive Control (known concentration). If the Negative Control shows a peak at the FIBF retention time > LOD, the batch is invalid.

Part 7: Case Interpretation

FIBF is highly potent. Detection in biological matrices usually signifies significant exposure.

- Therapeutic Range: N/A (Illicit substance).
- Toxic/Lethal Range:
  - Blood concentrations in fatalities have ranged from 0.1 ng/mL to >300 ng/mL.
  - Note: Tolerance plays a massive role. A level fatal to a naive user may be incidental in a chronic user.
- Post-Mortem Redistribution (PMR): Fentanyl analogs exhibit PMR. Central blood (heart) concentrations may be 2-3x higher than peripheral blood (femoral). Always prioritize femoral blood for quantification.

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